

Personal protective equipment for handling 6-Bromo-4-fluoro-1H-indazole

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Compound of Interest

Compound Name: *6-Bromo-4-fluoro-1H-indazole*

Cat. No.: *B1292544*

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Essential Safety and Handling Guide for 6-Bromo-4-fluoro-1H-indazole

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **6-Bromo-4-fluoro-1H-indazole** (CAS No. 885520-23-0). Adherence to these protocols is essential for ensuring laboratory safety and proper environmental stewardship. This compound is classified as toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment for handling **6-Bromo-4-fluoro-1H-indazole**. A risk assessment should be conducted to determine if additional protection is required for specific procedures.

Body Part	Personal Protective Equipment	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. ^[4] Inspect gloves for any signs of degradation or puncture before use.
Eyes	Safety glasses with side shields or goggles	Provides protection against splashes and airborne particles. ^[4]
Face	Face shield	To be used in conjunction with safety glasses or goggles, especially when there is a significant risk of splashing. ^[4]
Body	Laboratory coat	A standard lab coat is required to protect against skin contact. ^[4]
Respiratory	NIOSH-approved respirator	Required when handling the powder outside of a certified chemical fume hood or if dust is generated. ^[4] The type of respirator should be selected based on a formal risk assessment.

Operational Plan: Step-by-Step Handling

Strict adherence to the following procedures is necessary for the safe handling of **6-Bromo-4-fluoro-1H-indazole**.

1. Preparation and Engineering Controls:

- All manipulations of solid **6-Bromo-4-fluoro-1H-indazole** must be conducted in a certified chemical fume hood to minimize inhalation exposure.^{[4][5]}

- Ensure that an eyewash station and safety shower are readily accessible.[5]
- Verify that all required PPE is available and in good condition before commencing work.[4]

2. Handling the Compound:

- Wear all PPE as detailed in the table above.[2][6][7]
- Avoid the formation of dust when handling the solid material.[4][6] Use appropriate tools, such as spatulas, for transferring the compound.
- Do not eat, drink, or smoke when using this product.[1][2]

3. In Case of a Spill:

- Evacuate the immediate area.
- For a small spill, and if you are trained to do so, wear appropriate PPE, including respiratory protection.
- Carefully sweep up the solid material, avoiding dust generation, and place it into a sealed, labeled container for disposal.[4]

4. First Aid Measures:

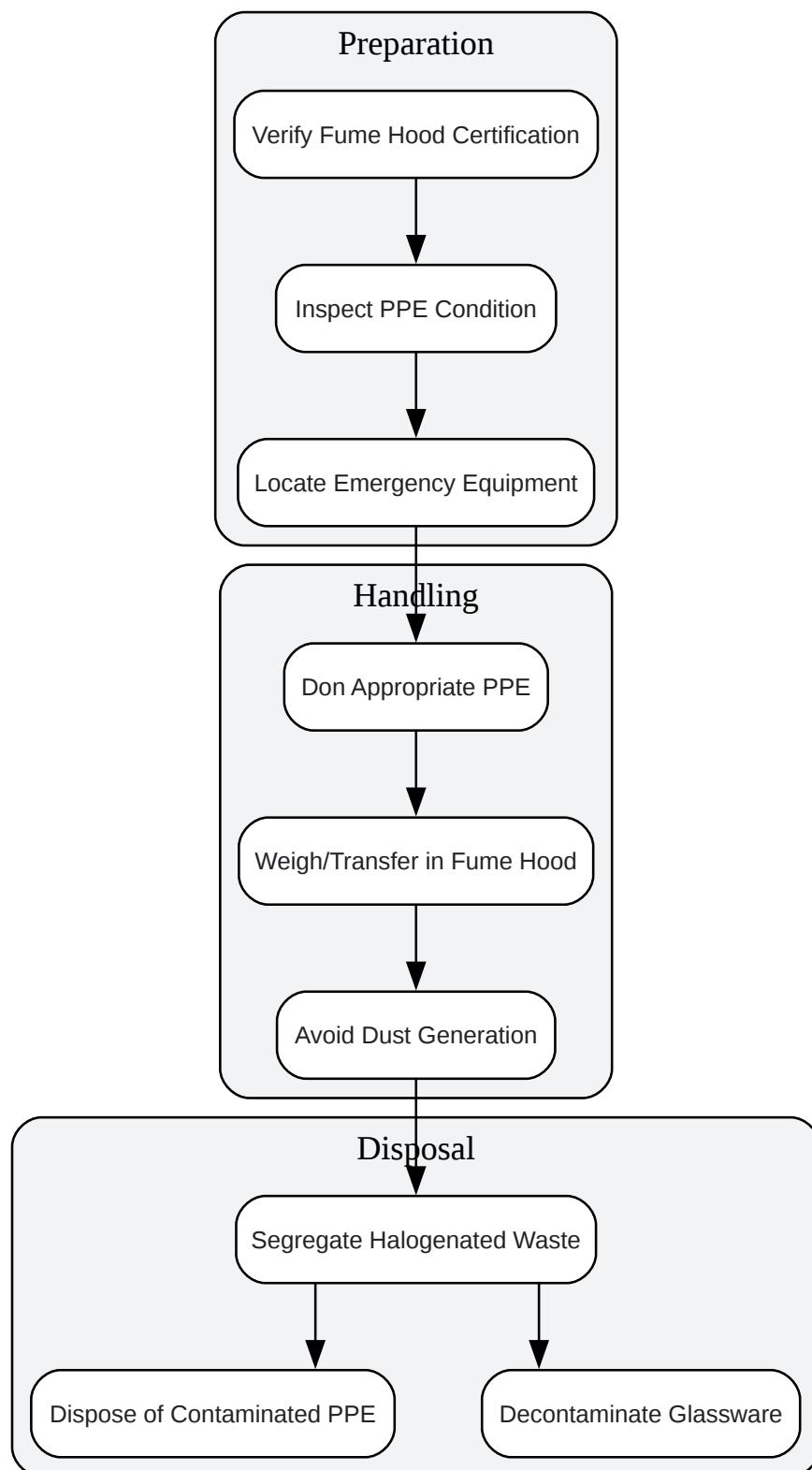
- If swallowed: Immediately call a POISON CENTER or doctor/physician. Rinse mouth.[1][2]
- If on skin: Wash off with soap and plenty of water. Take off contaminated clothing immediately.[1][2]
- If in eyes: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1][2]
- If inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen.[1][2]

Disposal Plan

Proper disposal of **6-Bromo-4-fluoro-1H-indazole** is critical to prevent environmental contamination.

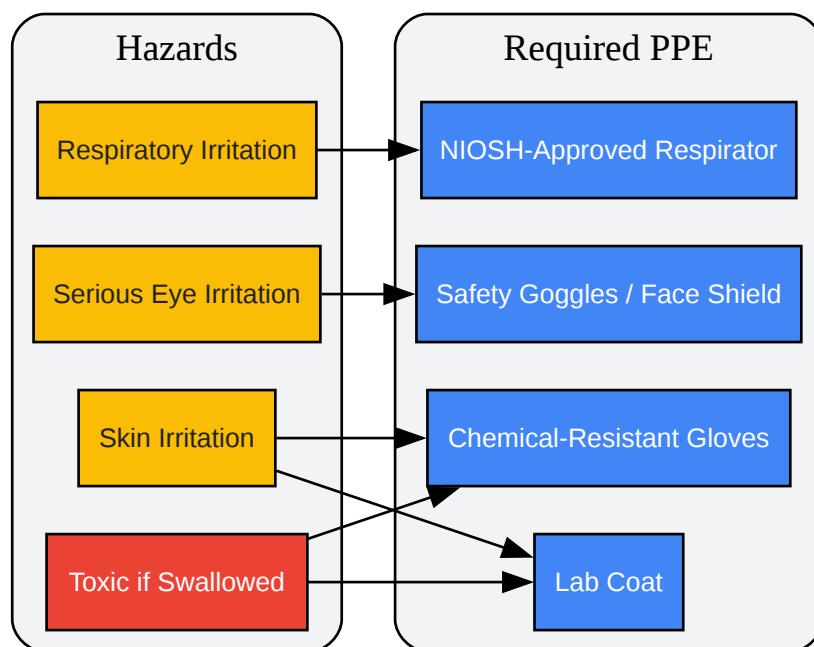
- **Waste Segregation:** As a halogenated organic compound, all waste containing **6-Bromo-4-fluoro-1H-indazole** must be collected in a designated and clearly labeled "Halogenated Organic Waste" container.^[5] Never mix with non-halogenated waste.^[5]
- **Pure or Unused Chemical:** Carefully transfer the solid into the designated halogenated waste container, avoiding dust generation.^[5]
- **Contaminated Materials:** Items such as gloves, weighing paper, and other disposable materials contaminated with the compound should be placed in a sealed bag and then into the solid "Halogenated Organic Waste" container.^[5]
- **Glassware Decontamination:** Rinse contaminated glassware with a suitable solvent (e.g., ethanol or acetone), and collect the rinsate in the liquid "Halogenated Organic Waste" container.^[5]
- **Final Disposal:** All waste must be disposed of through a licensed and approved waste disposal facility, typically via controlled incineration.^[5]

Visual Safety Guides



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Caption: Workflow for safely handling **6-Bromo-4-fluoro-1H-indazole**.



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Caption: Relationship between hazards and required personal protective equipment.

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